

handling and storage procedures for Calcium methoxyethoxide solutions

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Compound of Interest

Compound Name: *Calcium methoxyethoxide*

Cat. No.: *B8654257*

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Application Notes and Protocols: Calcium Methoxyethoxide Solutions

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **Calcium methoxyethoxide** solutions. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the material.

Properties of Calcium Methoxyethoxide

Calcium methoxyethoxide, also known as calcium 2-methoxyethanolate, is a reactive chemical compound often used as a catalyst in organic synthesis, particularly in the production of polymers and pharmaceuticals.^[1] It is typically supplied as a 20% solution in methoxyethanol.^{[2][3]}

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	28099-67-4	[1] [4]
Molecular Formula	C6H14CaO4	[1] [5]
Molecular Weight	190.25 g/mol	[1] [5]
Appearance	Liquid (as a 20% solution in methoxyethanol)	[2]
Boiling Point	118°C	[1] [3] [6]
Flash Point	48°C	[1] [3] [6]
Density	1.01 g/cm ³	[1] [3] [4] [6] [7]
Hydrolytic Sensitivity	Reacts slowly with moisture/water	[6]

Safety and Handling

Calcium methoxyethoxide solutions are flammable and pose several health hazards.[\[2\]](#) The solution and its vapors can cause skin and eye irritation, and it is harmful if inhaled or absorbed through the skin.[\[2\]](#) Methoxyethanol, the solvent, is a known reproductive toxin.[\[2\]](#)

Table 2: Hazard Identification and Safety Precautions

Hazard	GHS Classification	Precautionary Statements
Flammability	Flammable Liquid Category 3	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Keep container tightly closed. Ground/bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. Use only non-sparking tools. Take precautionary measures against static discharge.
Acute Toxicity (Dermal)	Category 4	Harmful in contact with skin. Wear protective gloves/protective clothing.
Acute Toxicity (Inhalation)	Category 4	Harmful if inhaled. Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.
Skin Corrosion/Irritation	Category 2	Causes skin irritation. Wash skin thoroughly after handling. Wear protective gloves.
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation. Wear eye protection/face protection.
Reproductive Toxicity	Category 1B	May damage fertility or the unborn child. Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.

2.1 Personal Protective Equipment (PPE)

- Hand Protection: Neoprene or nitrile rubber gloves are required.[2][8]
- Eye Protection: Chemical goggles must be worn. Contact lenses should not be worn when handling this substance.[2][8]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[2][8]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[9]

2.2 Emergency Procedures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[10][11]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.[9][10]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[9]
- Ingestion: Do not induce vomiting. Rinse mouth thoroughly with water and seek immediate medical attention.[9][10]

Storage Procedures

Proper storage is essential to maintain the stability of **Calcium methoxyethoxide** solutions and to prevent hazardous situations.

- General Storage: Store in a cool, dry, and well-ventilated place away from heat and ignition sources.[2][9][10]
- Container: Keep the container tightly closed to prevent contact with moisture and air.[2][8][10]
- Incompatible Materials: Store away from moist air, water, and oxidizing agents.[2]

Spill and Waste Disposal

4.1 Spill Response

- Evacuate: Evacuate unnecessary personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use a non-combustible absorbent material to contain the spill.
- Collect: Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[\[2\]](#)
- Clean: Clean the spill area thoroughly.

4.2 Waste Disposal

Dispose of waste material in accordance with local, state, and federal regulations.[\[2\]](#) Do not allow the product to enter drains or waterways.[\[10\]](#)

Experimental Protocol: Catalysis in Organic Synthesis (General)

This protocol outlines the general steps for using a **Calcium methoxyethoxide** solution as a catalyst. Specific reaction conditions (e.g., temperature, reaction time, stoichiometry) will need to be optimized for the specific transformation.

5.1 Materials and Equipment

- **Calcium methoxyethoxide** solution (e.g., 20% in methoxyethanol)
- Anhydrous reaction solvent
- Reactants
- Inert gas supply (e.g., nitrogen or argon)
- Schlenk line or glovebox

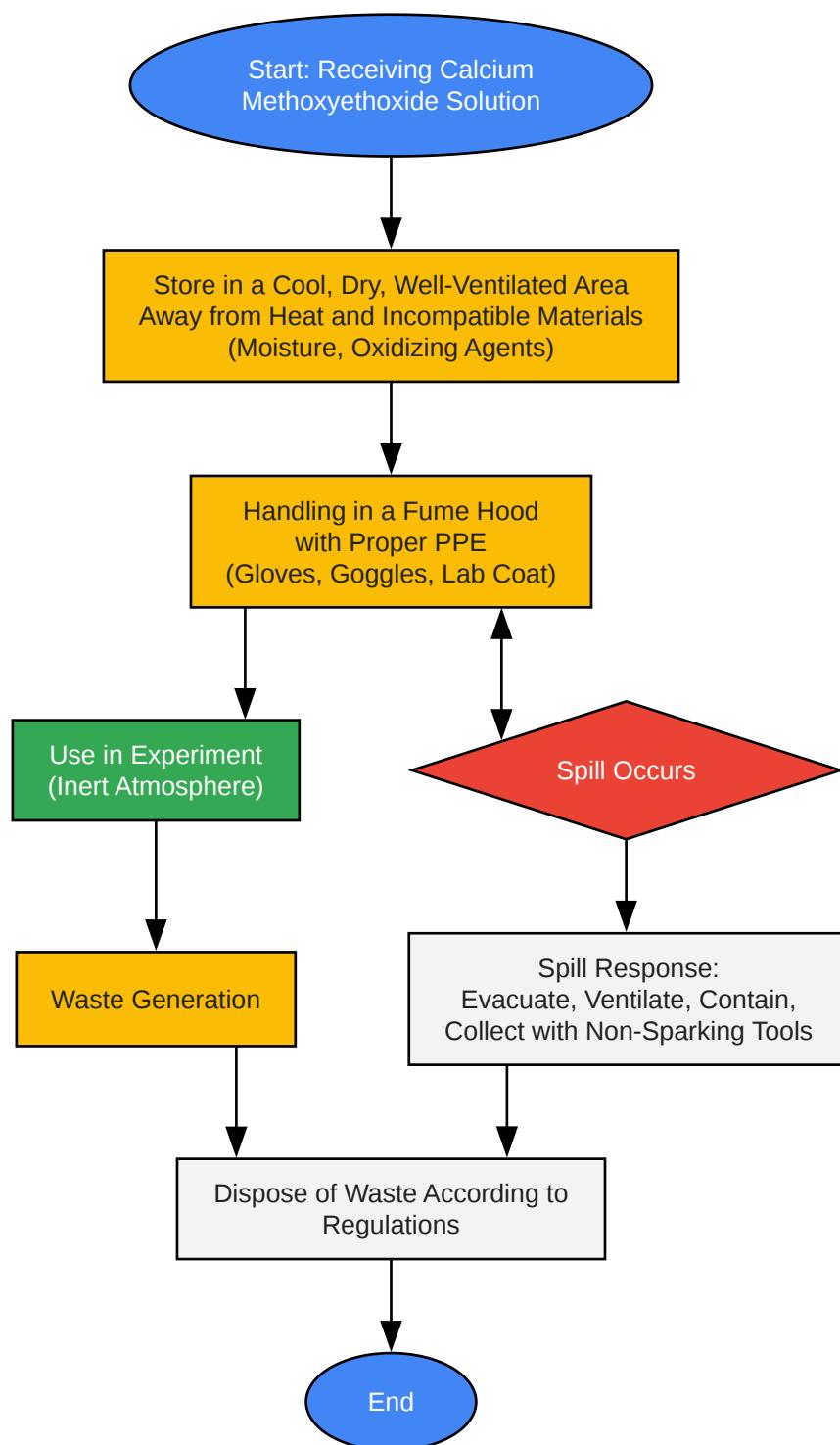
- Reaction vessel with a magnetic stirrer
- Syringes and needles
- Quenching solution
- Standard workup and purification equipment

5.2 Procedure

- Inert Atmosphere: Set up the reaction vessel under an inert atmosphere (nitrogen or argon) to exclude moisture and air.
- Solvent and Reactants: Add the anhydrous reaction solvent and reactants to the reaction vessel.
- Catalyst Addition: Carefully add the **Calcium methoxyethoxide** solution to the reaction mixture using a syringe. The addition should be done cautiously, as the reaction may be exothermic.
- Reaction: Stir the reaction mixture at the desired temperature for the required time.
- Quenching: Upon completion, carefully quench the reaction by slowly adding a suitable quenching solution (e.g., a protic solvent or a mild acidic solution).
- Workup: Perform a standard aqueous workup to extract the product.
- Purification: Purify the crude product using appropriate techniques such as distillation, crystallization, or chromatography.

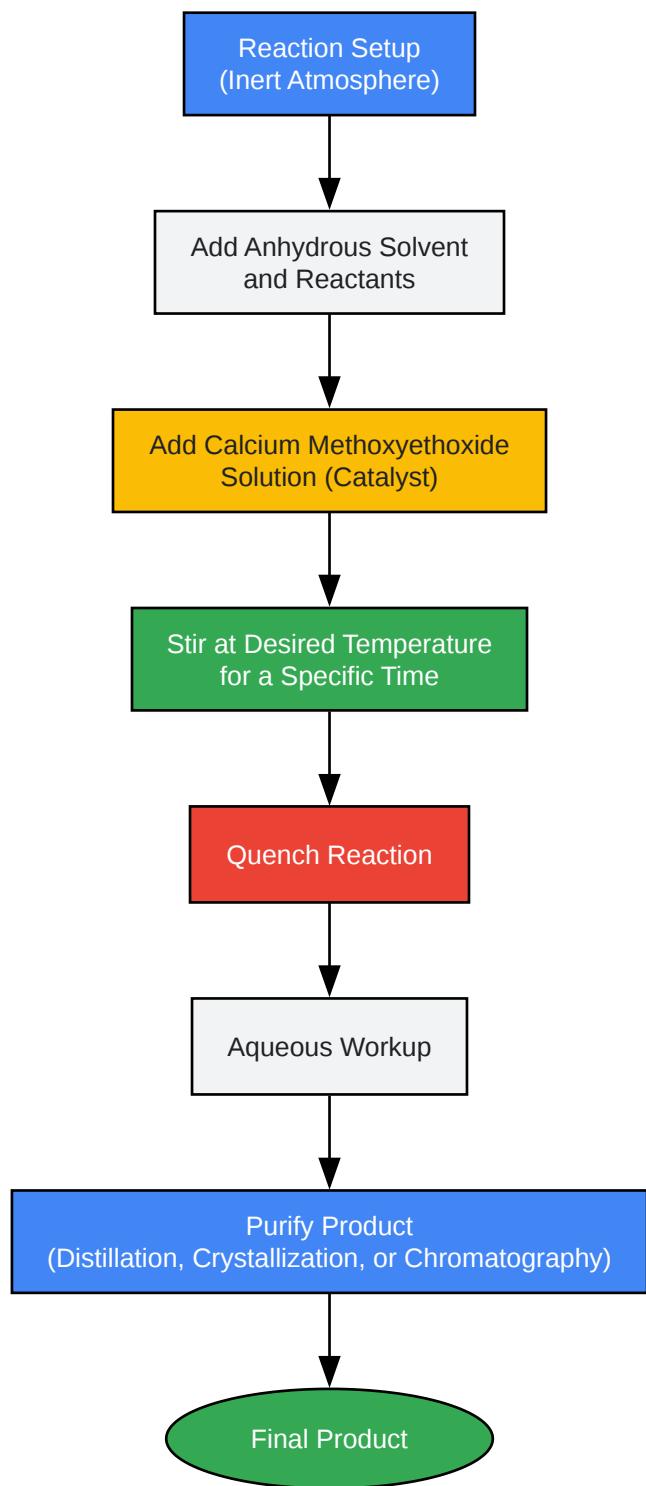
Visualizations

Diagram 1: Safe Handling and Storage Workflow

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Caption: Workflow for safe handling and storage of **Calcium methoxyethoxide** solutions.

Diagram 2: Experimental Workflow for Catalysis



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